

# A Comprehensive Technical Guide to the Physical Properties of 2,4-Dibromobenzaldehyde

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## Compound of Interest

Compound Name: 2,4-Dibromobenzaldehyde

Cat. No.: B1584873

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2,4-Dibromobenzaldehyde** (CAS No: 5629-98-1), a key intermediate in various organic syntheses. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, offering readily accessible data and standardized experimental protocols.

## Core Physical Properties of 2,4-Dibromobenzaldehyde

**2,4-Dibromobenzaldehyde** is an organic compound characterized by a benzaldehyde functional group with two bromine substituents at the 2 and 4 positions of the benzene ring.<sup>[1]</sup> Its molecular formula is  $C_7H_4Br_2O$ .<sup>[1][2][3][4]</sup> The presence and position of the bromine atoms significantly influence the compound's physical and chemical characteristics.

## Quantitative Data Summary

The following table summarizes the key physical properties of **2,4-Dibromobenzaldehyde** for easy reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Br <sub>2</sub> O	[1][2][3][4]
Molecular Weight	263.91 g/mol	[2][3][5]
Appearance	White to pale yellow or brown solid/crystalline powder	[1]
Melting Point	80 °C	[5]
Boiling Point	Data not readily available	
Density	Data not readily available	
Water Solubility	Very low solubility/insoluble	[6][7]
Solubility in Organic Solvents	Soluble in ethanol, DMSO, and dichloromethane. Likely soluble in other non-polar or weakly polar solvents like ethyl acetate, acetone, and chloroform.	[6][8]

## Experimental Protocols for Property Determination

This section details the standardized methodologies for determining the key physical properties of solid organic compounds like **2,4-Dibromobenzaldehyde**.

### Determination of Melting Point (Capillary Method)

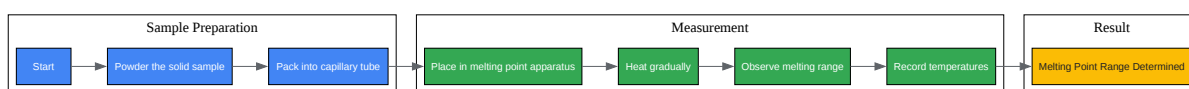
The melting point is a critical indicator of a compound's purity. A sharp melting range typically signifies a high degree of purity.

Methodology:

- Sample Preparation:** A small amount of finely powdered, dry **2,4-Dibromobenzaldehyde** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus

(e.g., a Thiele tube or a modern digital instrument) containing a heating bath fluid (like silicone oil).

- **Heating:** The apparatus is heated gradually, with the rate of temperature increase slowed to 1-2 °C per minute as the expected melting point is approached.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire solid mass turns into a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample.



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## Workflow for Melting Point Determination

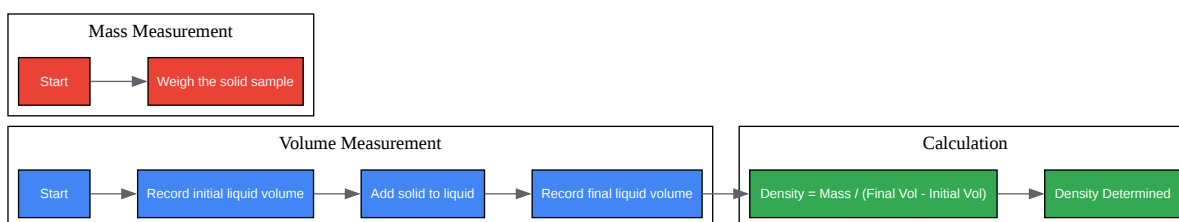
# Determination of Density (Volume Displacement Method)

The density of a solid can be determined by measuring the volume of a liquid it displaces.

### Methodology:

- **Mass Measurement:** The mass of a sample of **2,4-Dibromobenzaldehyde** is accurately measured using an analytical balance.
- **Initial Volume:** A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., water, given its low solubility), and the initial volume is recorded.
- **Volume Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no liquid splashes out.
- **Final Volume:** The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes gives the volume of the solid.

- Calculation: The density is calculated by dividing the mass of the solid by its determined volume.



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#### Workflow for Density Determination of a Solid

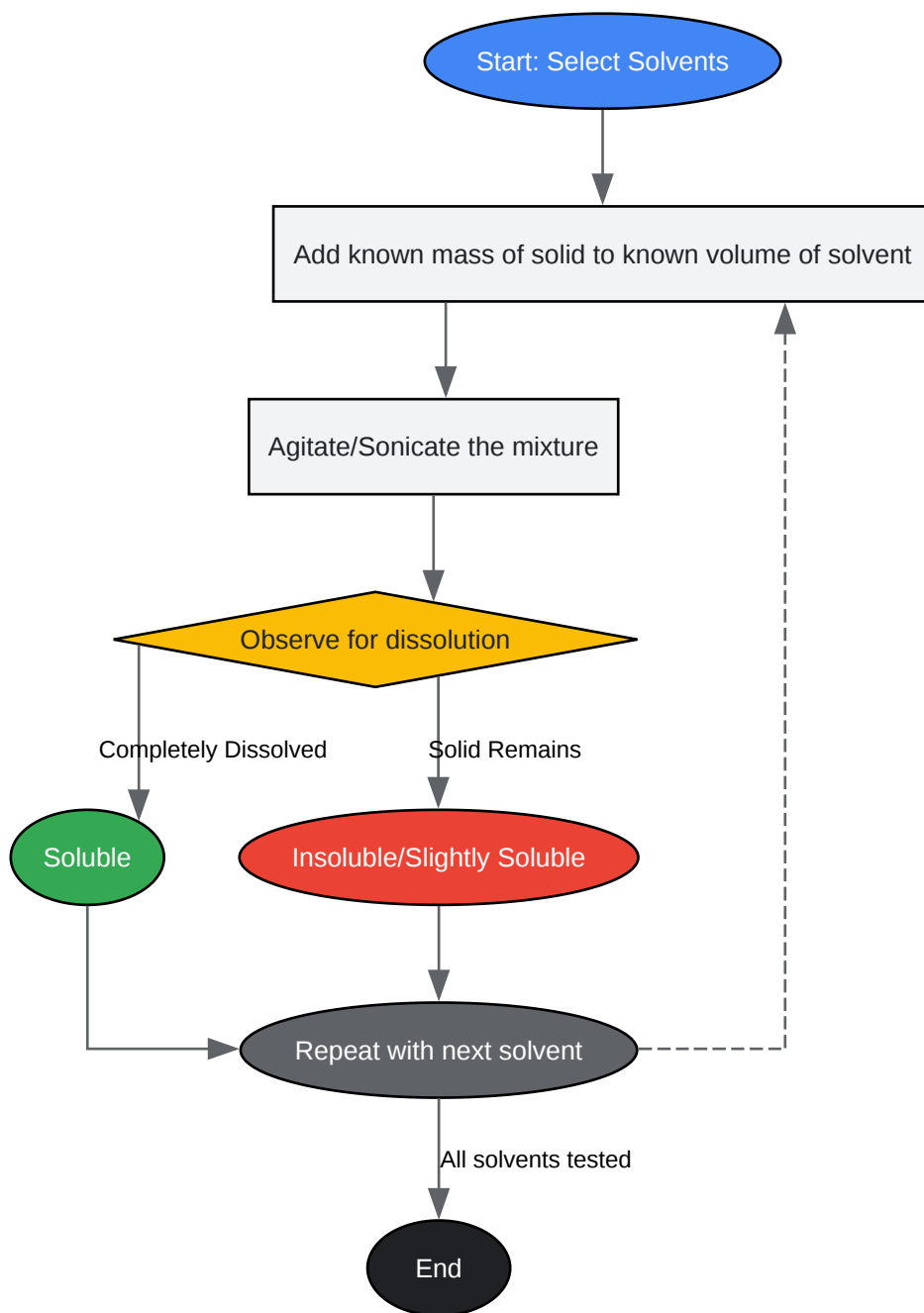
## Determination of Solubility (Qualitative Method)

A qualitative assessment of solubility in various solvents is crucial for applications in synthesis, purification, and formulation.

#### Methodology:

- Solvent Selection: A range of solvents with varying polarities is selected (e.g., water, ethanol, acetone, chloroform, hexane).
- Sample Addition: A small, measured amount of **2,4-Dibromobenzaldehyde** (e.g., 10 mg) is added to a test tube containing a specific volume of the chosen solvent (e.g., 1 mL).
- Mixing: The mixture is agitated or sonicated to facilitate dissolution.
- Observation: The solution is visually inspected to determine if the solid has completely dissolved. If it has, the compound is considered soluble in that solvent under the tested conditions. If a significant amount of solid remains, it is classified as insoluble or sparingly soluble.

- **Temperature Control:** The temperature at which the solubility is tested should be recorded, as solubility is temperature-dependent.



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### Workflow for Qualitative Solubility Testing

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## References

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